An In-depth Technical Guide to 4-ethyl-4-methylpiperidine Hydrochloride

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*4-Ethyl-4-methylpiperidine hydrochloride*
CAS No.:	*4125-11-5*
Cat. No.:	*B2568497*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

The piperidine scaffold is a cornerstone in medicinal chemistry, renowned for its prevalence in a vast array of natural alkaloids and synthetic pharmaceuticals. Its conformational flexibility and utility as a synthetic handle for introducing diverse pharmacophores have cemented its role in the development of therapeutics targeting the central nervous system (CNS). This guide provides a comprehensive technical overview of a specific derivative, **4-ethyl-4-methylpiperidine hydrochloride**, a compound of interest for its potential applications in pharmacology and drug discovery.

This document delves into the chemical identity, synthesis, and characterization of **4-ethyl-4-methylpiperidine hydrochloride**. Furthermore, it explores its putative pharmacological properties and mechanism of action based on the well-established bioactivities of structurally related piperidine analogues. This guide is intended to serve as a valuable resource for researchers engaged in the design and development of novel CNS-active agents.

© 2026 BenchChem. All rights reserved.

Chemical Identity and Physicochemical Properties

The formal IUPAC name for the compound is **4-ethyl-4-methylpiperidine hydrochloride**. The hydrochloride salt is formed by the protonation of the basic nitrogen atom of the piperidine ring by hydrochloric acid.

Table 1: Physicochemical Properties of **4-ethyl-4-methylpiperidine Hydrochloride**

Property	Value	Source
CAS Number	4125-11-5	[1]
Molecular Formula	$C_8H_{18}ClN$	[1]
Molecular Weight	163.69 g/mol	[1]
Canonical SMILES	CCC1(CCNCC1)C.Cl	[2]
InChIKey	FMPQITXSSWLMDT-UHFFFAOYSA-N	[2]
Predicted XlogP	2.0	[2]
Appearance	Expected to be a solid	[3]
Storage Temperature	Inert atmosphere, 2-8°C	

Synthesis and Purification

The synthesis of **4-ethyl-4-methylpiperidine hydrochloride** can be approached through a multi-step pathway, commencing with readily available starting materials. A plausible and efficient synthetic strategy involves the construction of the substituted piperidine ring, followed by conversion to the hydrochloride salt. The following protocol is a representative example based on established synthetic methodologies for related piperidine derivatives.[4][5]

Experimental Protocol: Synthesis of 4-ethyl-4-methylpiperidine Hydrochloride

Step 1: Synthesis of a Substituted Pyridine Precursor

© 2026 BenchChem. All rights reserved.

This initial step involves the creation of a pyridine ring bearing the desired ethyl and methyl substituents at the 4-position. This can be achieved through various well-established pyridine synthesis methodologies, such as the Hantzsch pyridine synthesis or by functionalization of a pre-existing pyridine ring.

Step 2: Catalytic Hydrogenation of the Pyridine Ring

The aromatic pyridine ring is reduced to the corresponding piperidine.

- Materials:
  - 4-ethyl-4-methylpyridine (1.0 eq)
  - Platinum(IV) oxide (PtO_2, Adams' catalyst) (1-5 mol%)
  - Glacial acetic acid
  - Hydrogen gas (high purity)
  - Sodium hydroxide (for workup)
  - Anhydrous sodium sulfate (for drying)
  - Diethyl ether or dichloromethane (for extraction)
- Procedure:
  - In a high-pressure hydrogenation vessel, dissolve 4-ethyl-4-methylpyridine in glacial acetic acid.
  - Add the PtO_2 catalyst to the solution.
  - Seal the vessel and purge with an inert gas (e.g., nitrogen), followed by hydrogen gas.
  - Pressurize the vessel with hydrogen to a suitable pressure (e.g., 50-100 psi).
  - The reaction mixture is agitated at room temperature or with gentle heating until the reaction is complete, as monitored by an appropriate technique such as TLC or GC-MS.

© 2026 BenchChem. All rights reserved.

- Upon completion, the catalyst is removed by filtration through a pad of celite.
- The filtrate is carefully neutralized with a solution of sodium hydroxide.
- The aqueous layer is extracted with an organic solvent (e.g., diethyl ether or dichloromethane).
- The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure to yield crude 4-ethyl-4-methylpiperidine.

Step 3: Formation of the Hydrochloride Salt

The final step involves the conversion of the free base to its hydrochloride salt to improve its stability and handling properties.

- Materials:
  - Crude 4-ethyl-4-methylpiperidine
  - Anhydrous diethyl ether or other suitable organic solvent
  - Anhydrous hydrogen chloride (gas or a solution in a suitable solvent)
- Procedure:
  - Dissolve the crude 4-ethyl-4-methylpiperidine in anhydrous diethyl ether.
  - Slowly bubble anhydrous hydrogen chloride gas through the solution, or add a solution of HCl in a suitable solvent dropwise with stirring.
  - The hydrochloride salt will precipitate out of the solution.
  - The precipitate is collected by filtration, washed with cold anhydrous diethyl ether, and dried under vacuum to yield **4-ethyl-4-methylpiperidine hydrochloride**.

Diagram 1: Synthetic Workflow for **4-ethyl-4-methylpiperidine Hydrochloride**

© 2026 BenchChem. All rights reserved.

Caption: A plausible synthetic pathway for **4-ethyl-4-methylpiperidine hydrochloride**.

Analytical Characterization

The structural elucidation and purity assessment of **4-ethyl-4-methylpiperidine hydrochloride** are accomplished through a combination of spectroscopic techniques. While experimentally derived spectra for this specific compound are not widely available in public databases, the expected spectral features can be predicted based on its structure and data from analogous compounds.[6][7][8][9][10][11]

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^{1}H NMR: The proton NMR spectrum is expected to show distinct signals corresponding to the ethyl and methyl groups, as well as the protons of the piperidine ring. The ethyl group will exhibit a triplet for the methyl protons and a quartet for the methylene protons. The methyl group at the 4-position will appear as a singlet. The protons on the piperidine ring will likely present as complex multiplets due to their diastereotopic nature and coupling with adjacent protons. The N-H proton of the hydrochloride salt may appear as a broad singlet.

- ^{13}C NMR: The carbon NMR spectrum will show characteristic signals for the aliphatic carbons of the ethyl and methyl groups, and the carbons of the piperidine ring. The quaternary carbon at the 4-position will be readily identifiable.

Infrared (IR) Spectroscopy

The IR spectrum will provide information about the functional groups present. Key expected absorption bands include:

- N-H stretch: A broad band in the region of 2400-3200 cm^{-1} is characteristic of the ammonium salt.

- C-H stretch: Aliphatic C-H stretching vibrations will be observed in the 2850-3000 cm^{-1} region.[11]

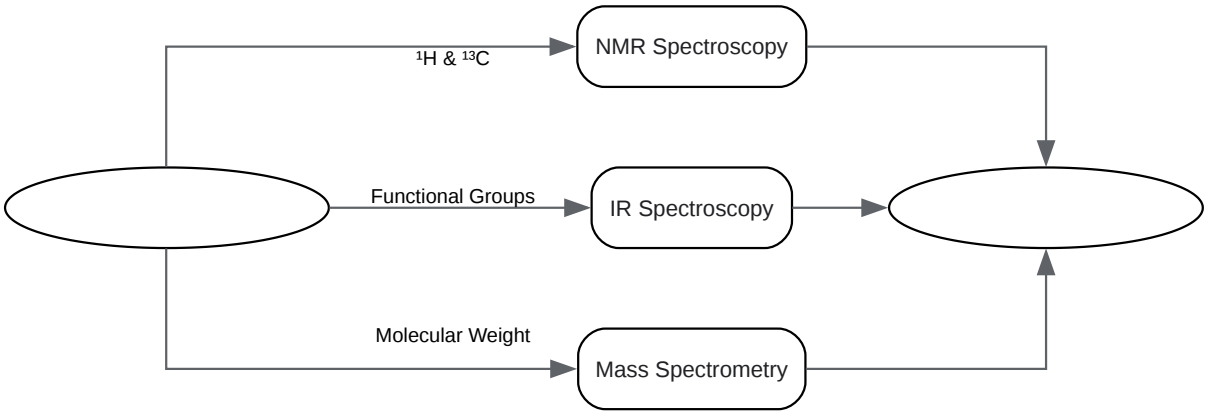
Mass Spectrometry (MS)

Mass spectrometry is a crucial tool for determining the molecular weight and fragmentation pattern. For the free base, 4-ethyl-4-methylpiperidine, the expected molecular ion peak $[M]^{+}$

© 2026 BenchChem. All rights reserved.

would be at m/z 127.13. High-resolution mass spectrometry would provide a more precise mass measurement.

Diagram 2: Analytical Workflow for Characterization



Click to download full resolution via product page

Caption: A standard workflow for the analytical characterization of the synthesized compound.

Putative Pharmacological Applications and Mechanism of Action

While specific pharmacological data for **4-ethyl-4-methylpiperidine hydrochloride** is limited in the public domain, the broader class of substituted piperidines is well-documented for its diverse biological activities, particularly as CNS agents and analgesics.[12][13][14]

Analgesic Potential

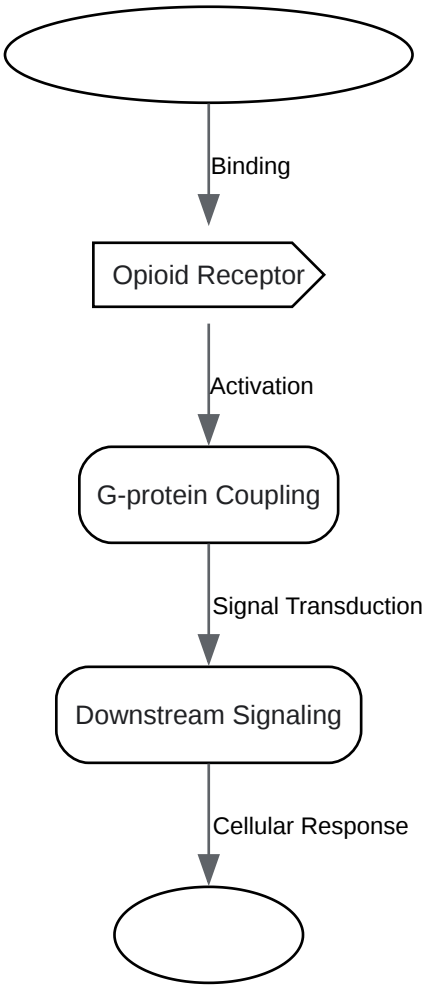
Many potent analgesics, including fentanyl and its analogues, feature a 4-substituted piperidine core. The interaction of these compounds with opioid receptors, particularly the μ-opioid receptor, is a key mechanism for their analgesic effects. The structural features of 4-ethyl-4-methylpiperidine suggest that it could serve as a scaffold for the development of novel analgesics.

CNS Activity

© 2026 BenchChem. All rights reserved.

The lipophilicity of the 4-ethyl-4-methylpiperidine structure, as indicated by its predicted XlogP of 2.0, suggests it may have the ability to cross the blood-brain barrier, a prerequisite for CNS activity.[2] Derivatives of piperidine have been investigated for their potential in treating a range of neurological and psychiatric disorders.

Diagram 3: Potential Mechanism of Action via Opioid Receptor Modulation



Click to download full resolution via product page

Caption: A proposed mechanism for the analgesic effects of piperidine derivatives.

Safety and Handling

As with any chemical compound, proper safety precautions must be observed when handling **4-ethyl-4-methylpiperidine hydrochloride**. While a specific Safety Data Sheet (SDS) for this

© 2026 BenchChem. All rights reserved.

compound is not readily available, data for the closely related 4-methylpiperidine provides valuable guidance.[15][16][17][18]

- General Handling: Use in a well-ventilated area, preferably in a chemical fume hood. Avoid contact with skin, eyes, and clothing. Do not breathe dust or vapors.
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety glasses with side shields or goggles, and a lab coat.
- Fire and Explosion Hazards: Piperidine derivatives can be flammable. Keep away from heat, sparks, open flames, and other ignition sources.[15][18]
- Toxicology: Piperidines can be harmful if swallowed or inhaled, and may cause skin and eye irritation or burns.[16] The toxicological properties of **4-ethyl-4-methylpiperidine hydrochloride** have not been fully investigated.[15]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[16]

Conclusion

4-ethyl-4-methylpiperidine hydrochloride represents a valuable chemical entity for researchers in the fields of medicinal chemistry and drug development. Its straightforward synthesis and the established pharmacological relevance of the piperidine scaffold make it an attractive starting point for the design and synthesis of novel CNS-active compounds. This technical guide has provided a comprehensive overview of its chemical properties, a plausible synthetic route, and a framework for its analytical characterization. Further investigation into the specific biological activities and mechanism of action of this compound and its derivatives is warranted and holds the potential to yield new therapeutic agents.

References

- Thermo Fisher Scientific.
- PubChemLite. Ethyl 4-methylpiperidine-4-carboxylate hydrochloride (C9H17NO2). [Link]
- PubChem. Bemegride. [Link]
- Alfa Aesar.

© 2026 BenchChem. All rights reserved.

- Daulet, G., et al. "Biological activity of 4-ethynyl-, 4-oxy-, 4-butoxypropylpyperidine and azaheterocyclic compounds." International Journal of Biology and Chemistry, 2021.
- Google Patents. CN108047125A - The preparation method of one kind (2R, 4R)
- ResearchGate. Figure S7. 1 H NMR spectra of N,N-ethylmethyl-piperidine-4-carboxylic.... [Link]
- Jubilant Ingrevia.
- PubChemLite. 4-ethyl-4-methylpiperidine (C8H17N). [Link]
- PubChem. Ethyl 4-[(4-methylpyridin-2-yl)amino]piperidine-1-carboxylate. [Link]
- NIST WebBook. 4-Methylpiperidine hydrochloride. [Link]
- Google Patents. WO2018082441A1 - Preparation method for 4-methylenepiperidine or acid addition salt thereof.
- ResearchGate. Biological activity of 4-ethynyl-, 4-oxy-, 4-butoxypropylpyperidine and azaheterocyclic compounds. [Link]
- The Royal Society of Chemistry. Supporting Information - A Combined Experimental and DFT Mechanistic Study for the Unexpected Nitrosolysis of N-hydroxymethyldialkylamines in Fuming Nitric Acid.
- Northwestern Medical Journal.
- Apollo Scientific.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 4125-11-5|4-Ethyl-4-methylpiperidine hydrochloride|BLD Pharm [bldpharm.com]
- 2. PubChemLite - 4-ethyl-4-methylpiperidine (C8H17N) [pubchemlite.lcsb.uni.lu]
- 3. Ethyl 4-methylpiperidine-4-carboxylate hydrochloride [cymitquimica.com]

- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. CN108047125A - The preparation method of one kind (2R, 4R) -4- methyl piperidine -2- Ethyl formate compounds - Google Patents [patents.google.com]
- 6. METHYL 4-METHYLPIPERIDINE-4-CARBOXYLATE HYDROCHLORIDE(949081-43-0) 1H NMR [m.chemicalbook.com]
- 7. researchgate.net [researchgate.net]
- 8. 4-Methylpiperidine hydrochloride [webbook.nist.gov]
- 9. 4-Methylpiperidine(626-58-4) IR Spectrum [m.chemicalbook.com]
- 10. 4-Methylpiperidine(626-58-4) 1H NMR spectrum [chemicalbook.com]
- 11. benchchem.com [benchchem.com]
- 12. pdf.benchchem.com [pdf.benchchem.com]
- 13. researchgate.net [researchgate.net]
- 14. nwmedj.org [nwmedj.org]
- 15. fishersci.com [fishersci.com]
- 16. assets.thermofisher.com [assets.thermofisher.com]
- 17. jubilantingrevia.com [jubilantingrevia.com]
- 18. static.cymitquimica.com [static.cymitquimica.com]

- To cite this document: BenchChem. [An In-depth Technical Guide to 4-ethyl-4-methylpiperidine Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2568497/docs#an-in-depth-technical-guide-to-4-ethyl-4-methylpiperidine-hydrochloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

© 2026 BenchChem. All rights reserved.

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.